

Safe Handling and Disposal of Diisopropanolamine in a Laboratory Setting

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diisopropanolamine

Cat. No.: B056660

[Get Quote](#)

This guide provides essential safety protocols and logistical information for researchers, scientists, and drug development professionals handling **Diisopropanolamine** (DIPA). Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance.

Understanding the Hazards

Diisopropanolamine is a corrosive and combustible substance that requires careful handling. It can cause serious eye irritation and is corrosive to the skin and respiratory tract.[1][2] In its powder form, finely dispersed particles can form explosive mixtures in the air.[3] Upon heating or burning, it decomposes to produce toxic nitrogen oxides.[1][4]

Physicochemical and Toxicological Data

Property	Value	Source
Appearance	Colorless liquid or white to yellow crystalline solid.	[5]
Odor	Slight, ammoniacal or fish-like.	[5][6]
pH	~11 (20 g/L solution at 20°C)	[6]
Boiling Point	248.2°C - 250°C	[2][6]
Melting Point	33°C - 41°C	[2][4][6]
Flash Point	126°C (258.8°F)	[2][4][7]
Autoignition Temp.	370°C (698°F)	[4][7]
Water Solubility	870 g/L (at 20°C)	[2][4]
Incompatibilities	Strong oxidizing agents, strong acids, acid anhydrides, isocyanates, copper, and copper alloys.	[4][7]

Personal Protective Equipment (PPE) Protocol

The selection of appropriate PPE is paramount to prevent exposure. The following table summarizes the required equipment for handling **Diisopropanolamine**.

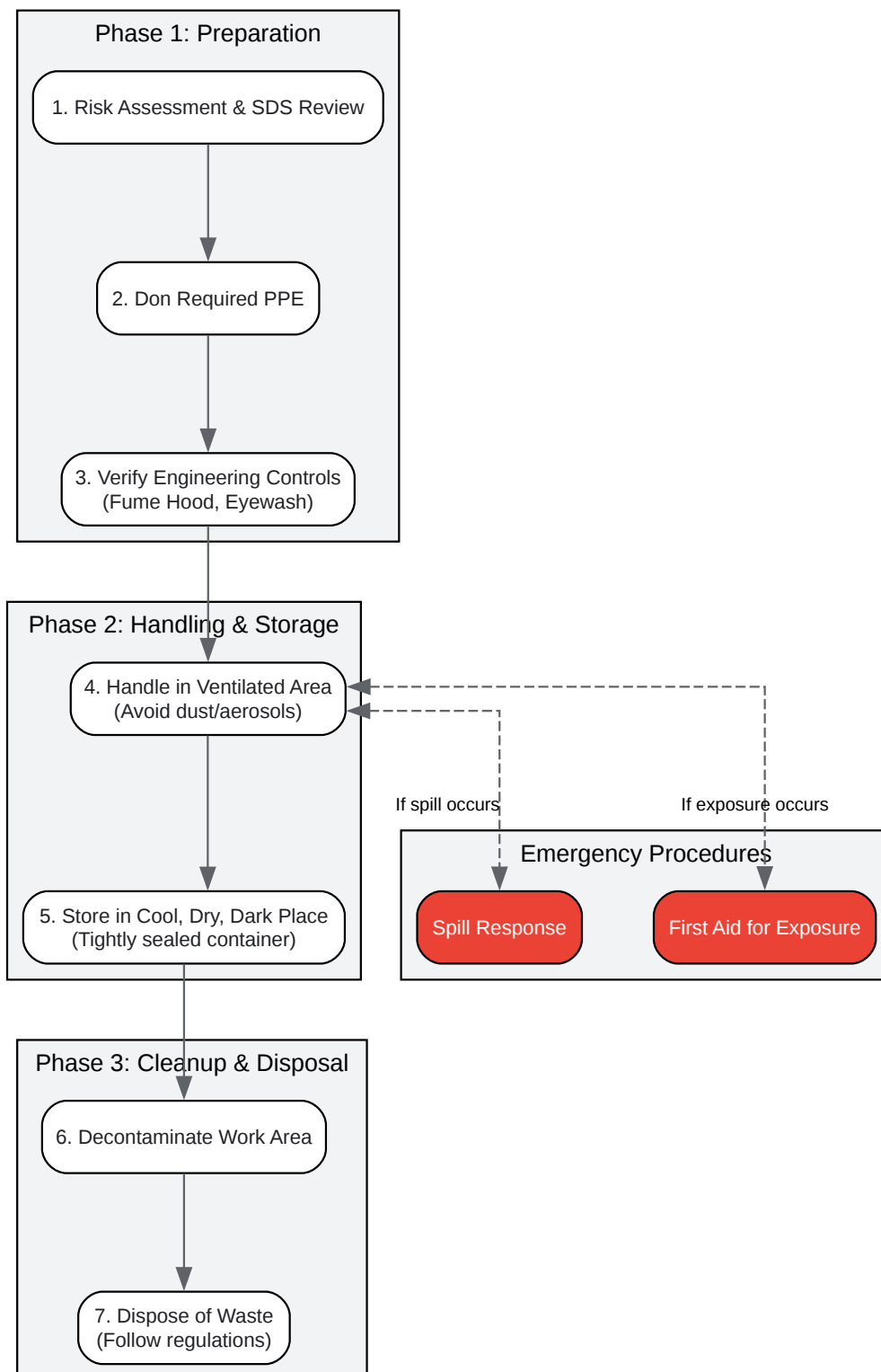
Body Part	Required PPE	Standard/Specification
Eyes/Face	Chemical safety goggles. Use a face shield if there is a splash hazard.	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166. [4] [7]
Hands	Chemical-resistant protective gloves (e.g., Neoprene, Butyl rubber).	Glove selection must consider breakthrough time and degradation for the specific task. [6] [8]
Body	Appropriate protective clothing to prevent skin exposure. A lab coat is the minimum requirement.	Wear clean, body-covering clothing. [4] [9]
Respiratory	Not typically required with adequate ventilation.	If ventilation is poor, if irritation is experienced, or for spill cleanup, use a NIOSH/MSHA or EN 149 approved respirator with a filter for organic gases and particulates. [3] [4] [7]

Operational Plan: From Receipt to Disposal

This section provides a step-by-step guide for the safe handling and management of **Diisopropanolamine**.

Workflow for Handling **Diisopropanolamine**

Workflow for Handling Diisopropanolamine



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling of **Diisopropanolamine**.

Step 1: Pre-Handling Preparations

- Risk Assessment: Before any work begins, conduct a thorough risk assessment for the planned procedure.
- Review SDS: All personnel must review the Safety Data Sheet (SDS) for **Diisopropanolamine**.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[10\]](#)[\[11\]](#)
- Engineering Controls: Ensure that a certified chemical fume hood, eyewash station, and safety shower are readily accessible and operational.[\[4\]](#)[\[7\]](#)
- Gather Materials: Assemble all necessary equipment, including PPE, spill cleanup materials, and properly labeled waste containers.

Step 2: Safe Handling Procedure

- Work Area: Conduct all handling of **Diisopropanolamine** inside a chemical fume hood or in a well-ventilated area to keep airborne concentrations low.[\[1\]](#)[\[4\]](#)
- Avoid Contact: Prevent contact with eyes, skin, and clothing.[\[1\]](#)[\[4\]](#) Do not breathe dust or vapors.[\[7\]](#)[\[10\]](#)
- Dispensing: When dispensing, use non-sparking tools and equipment designed to prevent electrostatic discharge.[\[1\]](#) If handling the solid form, prevent the deposition and dispersion of dust.[\[1\]](#)[\[3\]](#)
- Hygiene: Wash hands thoroughly with soap and water after handling and before breaks.[\[4\]](#) [\[10\]](#)[\[11\]](#) Do not eat, drink, or smoke in the work area.[\[2\]](#)[\[3\]](#)

Step 3: Storage

- Container: Store in a tightly closed, properly labeled container.[\[4\]](#)
- Location: Keep in a cool, dry, dark, and well-ventilated area.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Separation: Store separately from incompatible materials such as strong oxidants and strong acids.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#)

Emergency and Disposal Plans

Immediate and correct response to emergencies is crucial.

Emergency First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1] [2] [7]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Get medical attention. [1] [4]
Inhalation	Move the person to fresh air and keep them at rest in a half-upright position. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [1] [4] [7] Symptoms like lung edema may be delayed. [1] [3]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. If the person is conscious, give 2-4 cupfuls of milk or water. Seek immediate medical attention. [1] [3] [4]

Accidental Release (Spill) Plan

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.[\[4\]](#)
- Contain: Wearing appropriate PPE, contain the spill.
- Cleanup:

- For liquid spills, absorb with an inert material (sand, diatomaceous earth) and place into a suitable, clean, dry, closed container for disposal.[4][10][11]
- For solid spills, gently moisten with water to prevent dusting, then sweep or scoop the material into a container for disposal.[1][3][9]
- Decontaminate: Clean the spill area thoroughly with soap and water.[9]
- Avoid Drains: Prevent spilled material from entering storm sewers or waterways.[4][6]

Disposal Plan

- Classification: Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste according to local, regional, and national regulations.[4][7]
- Containers: Dispose of unused **Diisopropanolamine** and contaminated materials (including empty containers) in approved hazardous waste containers.
- Procedure: All waste must be disposed of through an approved waste disposal plant or licensed contractor.[2][6][12] Do not discharge to sewer systems.[1] Contaminated packaging should be triple-rinsed and offered for recycling or reconditioning if possible, or otherwise disposed of as hazardous waste.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. ICSC 0493 - DIISOPROPANOLAMINE [inchem.org]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]

- 5. Diisopropanolamine | C₆H₁₅NO₂ | CID 8086 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. sasoldcproducts.blob.core.windows.net [sasoldcproducts.blob.core.windows.net]
- 7. fishersci.com [fishersci.com]
- 8. americanchemistry.com [americanchemistry.com]
- 9. DIISOPROPANOLAMINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 10. carlroth.com [carlroth.com]
- 11. carlroth.com [carlroth.com]
- 12. ark-chem.co.jp [ark-chem.co.jp]
- To cite this document: BenchChem. [Safe Handling and Disposal of Diisopropanolamine in a Laboratory Setting]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b056660#personal-protective-equipment-for-handling-diisopropanolamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com